

Safeguarding Your Laboratory: Proper Disposal Procedures for NC 2300

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NC 2300

Cat. No.: B1682202

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. The proper handling and disposal of chemical compounds are critical components of this responsibility. This document provides essential safety and logistical information for the proper disposal of **NC 2300**, also known as Axon 2300 (Dordaviprone), to ensure operational safety and regulatory compliance.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is crucial to be aware of the potential hazards associated with **NC 2300**. This compound may be harmful if inhaled, ingested, or absorbed through the skin, and it can cause irritation to the eyes, mucous membranes, upper respiratory system, and skin.^[1] The toxicological properties of this compound have not been fully investigated.^[1]

Personal Protective Equipment (PPE):

When handling **NC 2300**, always use appropriate personal protective equipment:

- Respiratory Protection: Use in a chemical fume hood with an independent air supply.^[1]
- Hand and Body Protection: Wear chemical-resistant gloves and a lab coat.^[1]
- Eye Protection: Use appropriate safety glasses.^[1]

Spill and Exposure Procedures

In the event of a spill or accidental exposure, follow these procedures immediately:

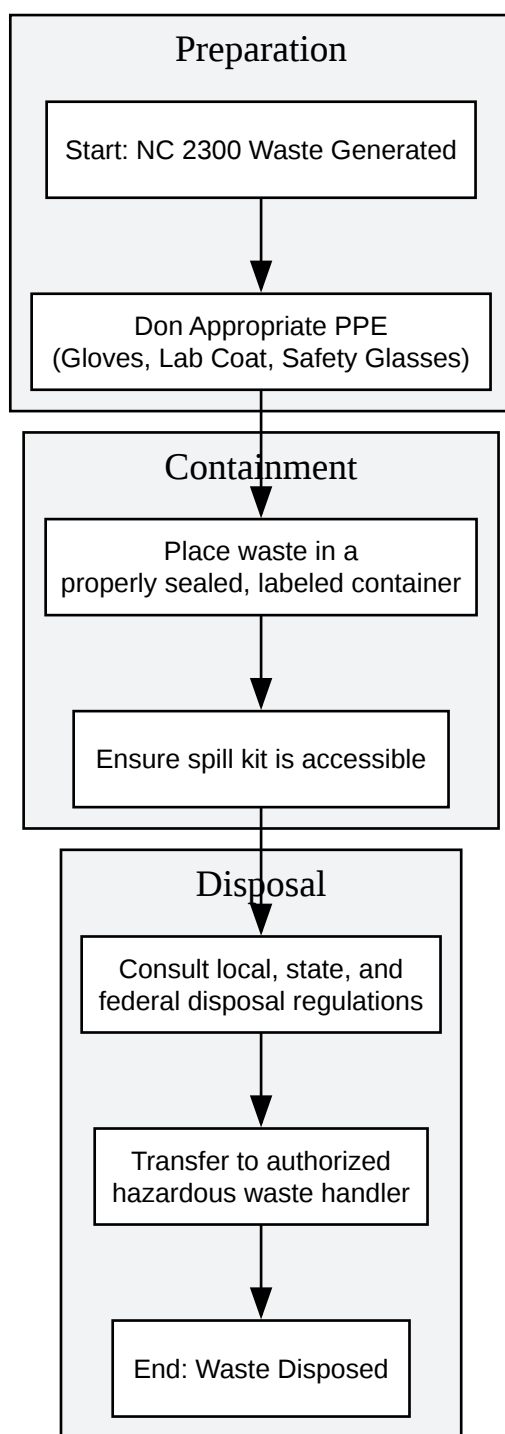
Scenario	Procedure
Spill	For dry material, vacuum or sweep it up and place it in a suitable container for disposal, avoiding dust creation. For solutions, absorb with a finely-powdered liquid-binding material. After removal, ventilate the area and decontaminate surfaces and equipment with alcohol. [1]
Skin Contact	Wash the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. [1]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes. [1]
Inhalation	Move the individual to an area with fresh air and monitor their breathing. If breathing becomes difficult, administer oxygen. If breathing stops, provide artificial respiration. [1]
Ingestion	Seek immediate medical attention.

Disposal Protocol for NC 2300

The disposal of **NC 2300** must be conducted in accordance with local, state, and federal regulations.[\[1\]](#) Treat this compound as potentially toxic.[\[1\]](#)

Step-by-Step Disposal Workflow:

The following diagram outlines the general procedure for the disposal of **NC 2300** waste.



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NC 2300 Disposal Workflow

Chemical and Physical Properties

A summary of the key physical and chemical properties of Axon 2300 (Dordaviprone) is provided below for reference during handling and disposal.

Property	Value
Molecular Formula	C ₂₄ H ₂₆ N ₄ O
Molecular Weight	386.49
Appearance	Off-white solid
Purity	99.1%
Solubility in Water	0.0 mg/mL
Melting Point	132 - 133 °C
Stability	Stable under recommended storage conditions. Avoid strong oxidizing agents.
Hazardous Combustion Products	May emit toxic gases such as carbon monoxide (CO), carbon dioxide (CO ₂), hydrochloric acid (HCl), and nitrogen oxides upon thermal decomposition. ^[1]

Data sourced from the Axon 2300 Safety Data Sheet.^[1]

By adhering to these safety protocols and disposal procedures, laboratory professionals can mitigate risks and ensure the safe management of **NC 2300**, fostering a secure research environment. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with all applicable regulations.

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References

- 1. axonmedchem.com [axonmedchem.com]
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Phone: (601) 213-4426
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